

Rosabulin Profile and Antitumor Activity

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Compound Focus: Rosabulin

CAS No.: 501948-05-6

Cat. No.: S548484

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Rosabulin is a potent, orally active small molecule that inhibits microtubule assembly, leading to cell cycle arrest and demonstrating broad-spectrum antitumor activity [1] [2] [3]. The following table summarizes its core characteristics and spectrum of activity.

Attribute	Description
Drug Type	Small molecule [4]
Mechanism of Action	Microtubule inhibitor; binds to tubulin and suppresses microtubule assembly [1] [2]
Main Target	Tubulin [2]
Broad-Spectrum Antitumor Activity	Active against a wide range of cancer cell lines, including leukemia, lymphoma, breast cancer, colon cancer, and uterine cancer [2]
MDR (Multi-Drug Resistance) Profile	Active against tumor cell lines expressing moderate to high levels of P-glycoprotein (non-MDR phenotype) [1] [2]
Primary Biochemical Function	Inhibition of microtubule assembly [1]
Cellular Outcome	Arrest of the cell cycle [1]

Quantitative Activity Data

The potency of **Rosabulin** has been demonstrated across various cancer cell lines and in vivo models, as shown in the table below.

Model System	Experimental Findings & Activity	Notes
In Vitro Anti-proliferative Activity	IC ₅₀ values in the nanomolar (nM) range [1] [2]	Tested against blood and solid tumor cell lines [2]
In Vivo Activity	Exhibited activity in several murine tumors and human tumor xenograft models, including drug-resistant tumors [1] [2]	Effective via both oral and intravenous administration [2]

Experimental Protocols for Reference

The following methodologies are derived from experiments cited in the reference materials and can serve as a protocol guide [2].

In Vitro Anti-proliferation Assay

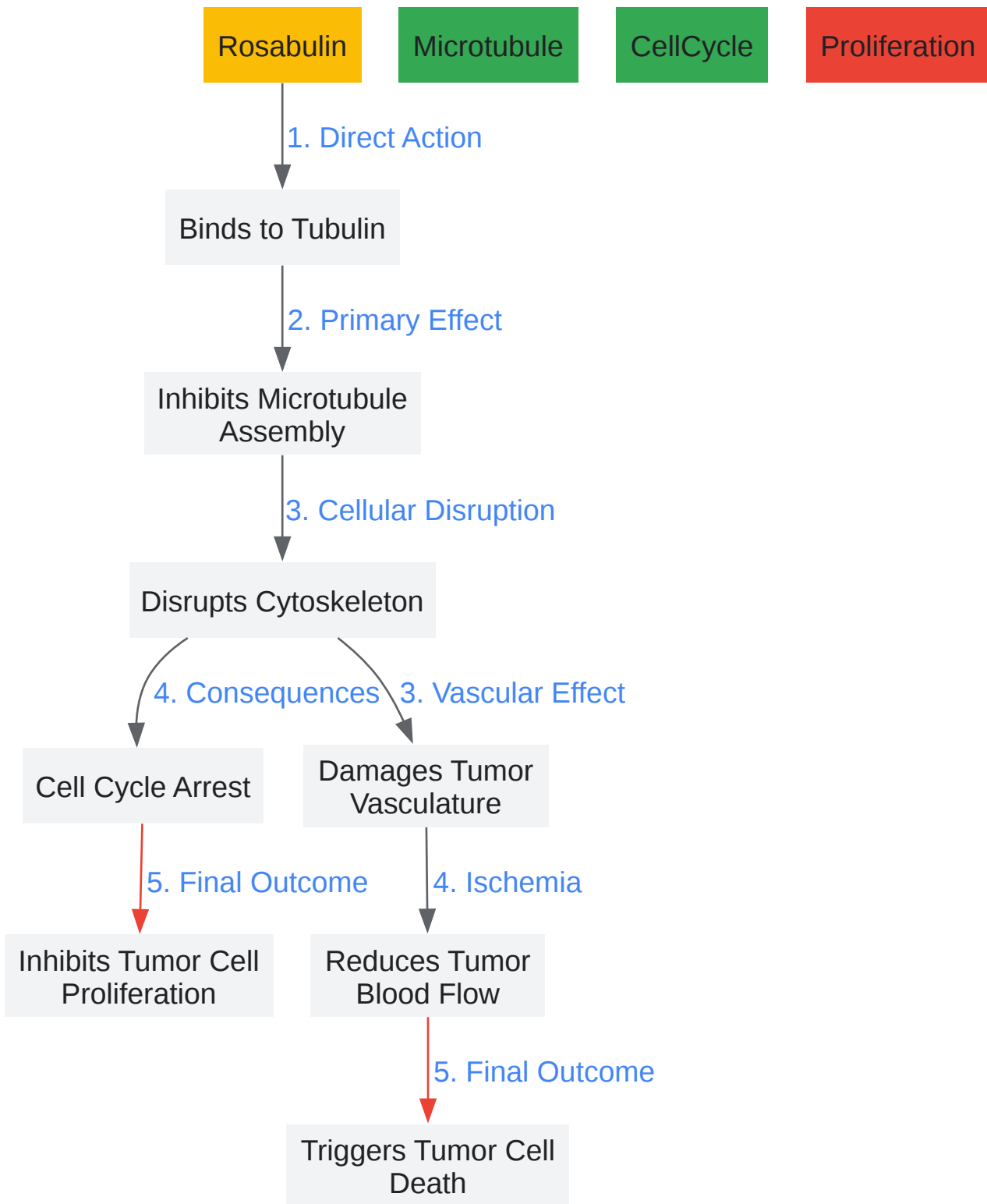
- **Purpose:** To evaluate the compound's ability to inhibit the proliferation of various cancer cell lines.
- **Key Steps:**
 - **Cell Culture:** Maintain a panel of cancer cell lines (e.g., leukemia, lymphoma, breast, colon, uterine) in appropriate culture media.
 - **Compound Treatment:** Treat cells with **Rosabulin** across a range of concentrations.
 - **Incubation & Measurement:** Incubate for a defined period and use a standard cell viability assay (e.g., MTT, ATP-lite) to measure the number of viable cells.
 - **Data Analysis:** Calculate IC₅₀ values (the concentration that causes 50% inhibition of cell proliferation) from the dose-response curves.

In Vivo Efficacy Study in Xenograft Models

- **Purpose:** To assess the antitumor efficacy of **Rosabulin** in a live animal model.
- **Key Steps:**
 - **Model Establishment:** Implant human tumor cells into immunodeficient mice to establish xenograft models.
 - **Grouping & Dosing:** Randomize mice into control and treatment groups. Administer **Rosabulin** via the desired route (oral or intravenous) at predetermined doses and schedules.
 - **Tumor Monitoring:** Measure tumor volumes regularly with calipers.
 - **Data Analysis:** Compare the tumor growth in the treatment groups against the control group to evaluate efficacy. Track animal body weight as an indicator of compound toxicity.

Mechanism of Action Workflow

The diagram below illustrates the established mechanism of action for **Rosabulin** and its cellular consequences.



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Diagram 1: Proposed mechanism of action of **Rosabulin**, depicting its dual anti-tumor effects via direct action on tumor cells and disruption of tumor vasculature [1] [2].

Research Status and Considerations

- **Clinical Development Status:** **Rosabulin** has reached **Phase 1 clinical trials** for indications including Acute Myeloid Leukemia, various lymphomas, and Advanced Malignant Solid Neoplasms [4]. Its highest development phase is currently listed as "Pending Phase 1" [4].
- **Key Property:** Its activity against multi-drug resistant cell lines makes it a particularly interesting candidate for further research [1] [2].

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